

# Best practices for handling and storing 8-Ethoxyquinolin-5-amine

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## Compound of Interest

Compound Name: 8-Ethoxyquinolin-5-amine

Cat. No.: B2385881

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## Technical Support Center: 8-Ethoxyquinolin-5-amine

Welcome to the technical support guide for **8-Ethoxyquinolin-5-amine**. This resource is designed for researchers, scientists, and drug development professionals to ensure safe and effective handling, storage, and application of this compound. The following information is presented in a question-and-answer format to directly address potential issues and provide field-proven insights.

### Section 1: Compound Identification and Properties

Q1: What is **8-Ethoxyquinolin-5-amine** and what are its basic properties?

**8-Ethoxyquinolin-5-amine** is a substituted quinoline derivative.<sup>[1]</sup> Quinoline derivatives are a significant class of compounds in medicinal chemistry and materials science, with applications ranging from anticancer to anti-HIV agents.<sup>[2]</sup> Understanding its fundamental properties is the first step to safe and effective use.

Table 1: Chemical and Physical Properties of **8-Ethoxyquinolin-5-amine**

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| CAS Number        | 75793-53-2 / 1154275-84-9                        | [3][4]    |
| Molecular Formula | C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> O | [5]       |
| Molecular Weight  | 188.23 g/mol                                     | [4][5]    |
| Appearance        | Powder / Solid                                   | [4][6]    |
| Purity            | Typically ≥95% - ≥98%                            | [4][5]    |
| Solubility        | Soluble in DMSO, DMF, DCM                        | [7]       |

| LogP | 2.2157 (Predicted) |[5] |

## Section 2: Safety and Handling FAQs

### Q2: What are the primary hazards associated with 8-Ethoxyquinolin-5-amine?

This compound is classified as hazardous and requires careful handling. According to the Globally Harmonized System (GHS), it presents several risks.[5][8] Always consult the latest Safety Data Sheet (SDS) from your supplier before use.

Table 2: GHS Hazard Summary

| Hazard Class                                     | Category | Hazard Statement                       | Source(s)     |
|--|----------|--|---------------|
| <b>Skin Corrosion/Irritation</b>                 | <b>2</b> | <b>H315: Causes skin irritation</b>    | <b>[8][9]</b> |
| Serious Eye Damage/Irritation                    | 2 / 2A   | H319: Causes serious eye irritation    | [8][9]        |
| Specific Target Organ Toxicity (Single Exposure) | 3        | H335: May cause respiratory irritation | [8][9]        |

| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed |[4][5] |

### Q3: What Personal Protective Equipment (PPE) is mandatory when handling this compound?

Due to its hazardous nature, a comprehensive suite of PPE is required to prevent exposure. [10] The principle is to create a complete barrier between the researcher and the chemical.

Table 3: Recommended Personal Protective Equipment (PPE)

| Protection Type | Specification   | Rationale and Source(s)   |
|-----------------|---|---|
| Eye/Face        | Chemical splash-resistant safety glasses or goggles with side protection. | Prevents eye contact which can cause serious irritation.[8]                       |
| Hand            | Chemical-resistant gloves (e.g., nitrile).                                | Prevents skin contact which causes irritation.[8][11]                             |
| Body            | Laboratory coat.  | Protects against accidental spills and contamination of personal clothing.[8][11] |

| Respiratory | Use only in a well-ventilated area or under a chemical fume hood. | Prevents inhalation of dust or fumes, which may cause respiratory irritation.[8][10][11] |

### Q4: What are the immediate first aid measures in case of accidental exposure?

Rapid and correct first aid is critical to mitigate harm from exposure.[8]

- If Inhaled: Move the person to fresh air immediately. If breathing is difficult, give oxygen. Seek medical attention.[8]
- If on Skin: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[8] If skin irritation occurs, get medical advice.[8]
- If in Eyes: Immediately flush eyes with running water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, seek medical attention.[8]

- If Swallowed: Rinse mouth with water. Call a poison center or doctor if you feel unwell.[6][11]

## Section 3: Storage and Stability FAQs

Q5: What are the optimal conditions for storing **8-Ethoxyquinolin-5-amine** to ensure its stability?

Proper storage is crucial for maintaining the compound's purity and preventing degradation. Amines, as a class, can be sensitive to oxidation and reaction with atmospheric components like carbon dioxide.[12][13]

Table 4: Storage Condition Summary

| Parameter   | Recommendation  | Rationale and Source(s)  |
|-------------|---|--|
| Temperature | Store in a cool, dry place. Some suppliers specify 2-8°C, others recommend Room Temperature (RT).                               | Prevents thermal degradation. Always follow the supplier's specific recommendation.[4][5]                        |
| Atmosphere  | Store in a tightly-closed container. For long-term storage, consider storing under an inert atmosphere (e.g., Argon, Nitrogen). | Protects from moisture, air, and CO <sub>2</sub> which can cause degradation and carbamate formation.[8][11][13] |
| Location    | Store in a well-ventilated area away from incompatible substances.  | Prevents accidental reactions and ensures safety.[8][14]   |

| Incompatibilities| Strong oxidizing agents, strong bases. | Avoids potentially vigorous or hazardous reactions.[6] |

Q6: How can I identify if my sample of **8-Ethoxyquinolin-5-amine** has degraded?

Degradation can compromise experimental results. Visual inspection and analytical verification are key. Amine degradation can result in discoloration and the formation of byproducts like organic acids or polymers.[12][15]

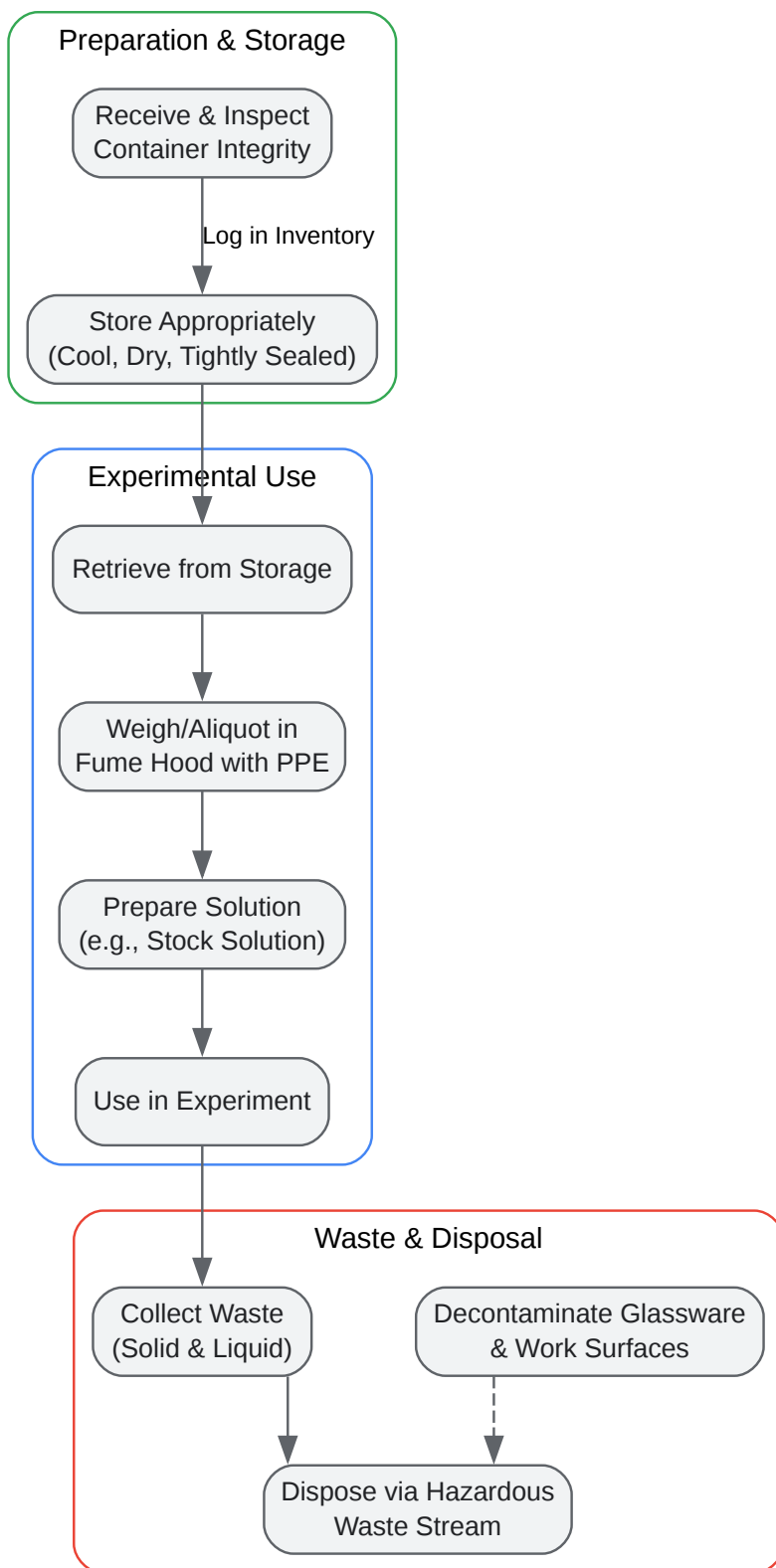
- **Visual Cues:** Look for changes in color (e.g., darkening) or physical state (e.g., clumping, gumminess).
- **Solubility Issues:** A previously soluble compound that now shows poor solubility may have degraded into less soluble byproducts.
- **Analytical Confirmation:** If you suspect degradation, re-characterize the material using techniques like NMR, LC-MS, or check its purity via HPLC to confirm its integrity before use.

## Section 4: Experimental Workflow & Troubleshooting

This section provides practical guidance for using **8-Ethoxyquinolin-5-amine** in the lab.

### Workflow Diagram: Standard Handling Procedure

The following diagram outlines the critical steps from receiving the compound to its final disposal.



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Caption: Standard workflow for **8-Ethoxyquinolin-5-amine**.

## Protocol: Preparation of a Stock Solution

Objective: To accurately prepare a stock solution for use in experiments, minimizing exposure and contamination.

Materials:

- **8-Ethoxyquinolin-5-amine**
- Appropriate solvent (e.g., DMSO)
- Calibrated analytical balance
- Volumetric flask
- Spatula
- Pipettor and appropriate tips
- Vortex mixer or sonicator

Procedure:

- Pre-calculation: Determine the mass of the compound required to achieve the desired concentration and volume.
- Safety First: Don all required PPE (gloves, safety goggles, lab coat) and perform all subsequent steps in a certified chemical fume hood.[\[11\]](#)
- Weighing: Tare a clean weigh boat on the analytical balance. Carefully transfer the calculated mass of **8-Ethoxyquinolin-5-amine** powder to the weigh boat. Minimize dust generation.[\[8\]](#)[\[11\]](#)
- Transfer: Carefully transfer the weighed powder into the appropriate volumetric flask.
- Solubilization: Add approximately half of the final volume of the desired solvent to the flask. Cap and swirl gently to dissolve the compound. If needed, use a vortex mixer or a sonicator at room temperature to aid dissolution.

- **Final Volume:** Once the solid is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
- **Mixing:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Transfer the solution to a clearly labeled storage vial. Store under the recommended conditions (e.g., -20°C for long-term storage of solutions).

## Troubleshooting Guide

Experimental challenges can arise. This decision tree provides a logical path to resolving common issues.

Caption: Troubleshooting decision tree for common issues.

## Section 5: Disposal Guidelines

Q7: How should I dispose of waste **8-Ethoxyquinolin-5-amine** and its containers?

This compound must be treated as hazardous waste. Improper disposal can harm the environment and violate regulations.

- **Classification:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations for complete classification.<sup>[8]</sup>
- **Waste Collection:** Collect all waste material (unused compound, contaminated materials, and solutions) in a designated, properly labeled, and sealed hazardous waste container.
- **Disposal Method:** Do not let the product enter drains, waterways, or soil.<sup>[8]</sup> The recommended method of disposal is through a licensed hazardous-waste disposal contractor, often via incineration in a facility equipped with an afterburner and scrubber.<sup>[16]</sup>
- **Container Disposal:** Do not reuse empty containers. They should be disposed of as unused product in the same hazardous waste stream.<sup>[8][16]</sup>



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